

# Spectroscopic Data of 2,6-Dimethylbenzyl Chloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2,6-Dimethylbenzyl Chloride

Cat. No.: B1296017

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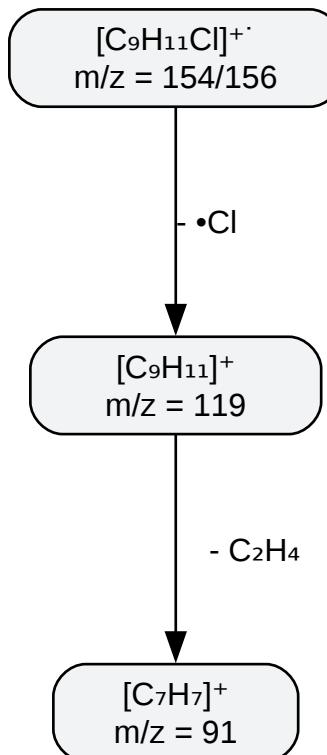
## Introduction

**2,6-Dimethylbenzyl chloride**, a substituted aromatic halide, is a key intermediate in the synthesis of a variety of organic compounds, including pharmaceuticals and agrochemicals.<sup>[1]</sup> Its reactivity is significantly influenced by the steric hindrance provided by the two ortho-methyl groups, making it a subject of interest in mechanistic studies of nucleophilic substitution reactions.<sup>[1]</sup> Accurate and comprehensive spectroscopic analysis is paramount for confirming the identity, purity, and structure of **2,6-dimethylbenzyl chloride** in research and industrial applications. This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for this compound, offering valuable insights for researchers, scientists, and professionals in drug development.

## Molecular Structure

The molecular structure of **2,6-dimethylbenzyl chloride** is foundational to understanding its spectroscopic properties. The spatial arrangement of the atoms and functional groups gives rise to the unique spectral fingerprint discussed in the following sections.

## Major Fragmentation Pathways of 2,6-Dimethylbenzyl Chloride

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## References

- 1. 2,6-Dimethylbenzyl Chloride | 5402-60-8 | Benchchem [benchchem.com]
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